

Application Note: Synthesis of 3-Hydroxy-2-(hydroxymethyl)-1-phenylpropan-1-one

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Compound of Interest

Compound Name: 3-Hydroxy-2-(hydroxymethyl)-1-phenylpropan-1-one

CAS No.: 648416-51-7

Cat. No.: B12608477

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Introduction & Retrosynthetic Analysis

The target molecule, **3-Hydroxy-2-(hydroxymethyl)-1-phenylpropan-1-one** (1), is a difunctionalized aromatic ketone used as a building block for photoinitiators, functionalized polymers, and heterocyclic derivatives.

From a retrosynthetic perspective, (1) is the product of a double Aldol-Cannizzaro type condensation between Acetophenone (2) and two equivalents of Formaldehyde (3).

Reaction Pathway & Challenges

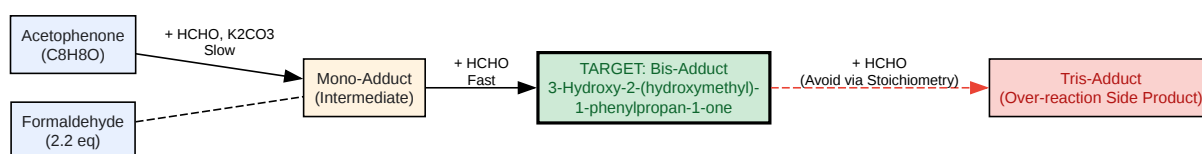
The reaction proceeds through sequential hydroxymethylations at the -carbon.

- Step 1 (Mono-addition): Formation of 3-hydroxy-1-phenylpropan-1-one.
- Step 2 (Bis-addition - TARGET): Formation of **3-hydroxy-2-(hydroxymethyl)-1-phenylpropan-1-one**.

- Step 3 (Tris-addition - Over-reaction): Formation of 2,2-bis(hydroxymethyl)-3-hydroxy-1-phenylpropan-1-one.

Critical Control Point: In polar aprotic solvents (e.g., DMSO) with strong bases, the reaction rate accelerates after the first addition, rapidly leading to the tris product or polymeric byproducts. To isolate the bis compound, we employ Ethanol/Water as the solvent system with Potassium Carbonate (K_2CO_3) as a mild base, strictly limiting the formaldehyde stoichiometry.

Mechanistic Diagram



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Figure 1: Stepwise aldol addition pathway. The protocol targets the green node while suppressing the red path.

Experimental Protocol

Reagents & Equipment

Reagent	MW (g/mol)	Equivalents	Amount (Example)	Role
Acetophenone	120.15	1.0	6.00 g (50 mmol)	Substrate
Paraformaldehyde	30.03	2.2	3.30 g (110 mmol)	Electrophile Source
Potassium Carbonate (K_2CO_3)	138.21	0.5	3.45 g (25 mmol)	Base Catalyst
Ethanol (95%)	-	Solvent	50 mL	Solvent
Water	-	Solvent	10 mL	Co-solvent

Equipment:

- 100 mL Round-bottom flask (2-neck).
- Reflux condenser.
- Magnetic stir bar & Hotplate.
- Rotary Evaporator.[1]
- Flash Chromatography Column (Silica Gel 60).

Synthesis Procedure

Step 1: Depolymerization & Activation

- In a 100 mL round-bottom flask, suspend Paraformaldehyde (3.30 g) in Ethanol (50 mL) and Water (10 mL).
- Add Potassium Carbonate (3.45 g).
- Heat the mixture to 40°C with vigorous stirring for 15-20 minutes until the solution becomes mostly clear (depolymerization to formaldehyde).

Step 2: Controlled Aldol Addition

- Add Acetophenone (6.00 g) dropwise to the reaction mixture over 10 minutes.
- Increase temperature to 50°C (Do not exceed 60°C to prevent Cannizzaro reduction).
- Stir for 2–4 hours.
 - Monitoring: Check TLC every 30 minutes (Eluent: Hexane/EtOAc 7:3).
 - R_f Values (Approx): Acetophenone (0.[2][3][4][5]8) > Mono-adduct (0.5) > Target Bis-adduct (0.3) > Tris-adduct (0.1).
- Stop the reaction when the Acetophenone spot disappears and the Bis-adduct spot is prominent. Do not wait for the Mono-adduct to disappear completely, as this will increase Tris formation.

Step 3: Quenching & Workup

- Cool the reaction mixture to room temperature.
- Neutralize carefully with 1N HCl until pH ~6-7. Caution: CO₂ evolution.
- Evaporate the bulk of the ethanol under reduced pressure (Rotovap at 40°C).
- Dilute the aqueous residue with Ethyl Acetate (EtOAc) (50 mL) and water (20 mL).
- Separate the organic layer. Extract the aqueous layer twice more with EtOAc (2 x 30 mL).
- Combine organic layers, wash with Brine (saturated NaCl), and dry over anhydrous Na₂SO₄.
- Filter and concentrate to yield a crude viscous oil.

Purification (Critical)

The crude oil contains a mixture of Mono, Bis (Target), and Tris products. Crystallization is difficult due to the mixture's viscosity; Flash Column Chromatography is required.

- Stationary Phase: Silica Gel 60 (230-400 mesh).
- Eluent Gradient:
 - 100% Hexane (1 CV - Column Volume)
 - 90:10 Hexane:EtOAc (to elute unreacted Acetophenone)
 - 70:30 Hexane:EtOAc (to elute Mono-adduct)
 - 50:50 Hexane:EtOAc (Target Bis-adduct elutes here)
 - 100% EtOAc (Tris-adduct/Polymer flush)
- Collect fractions containing the spot at R_f ~0.^[1]₃. Evaporate to yield the target as a clear, colorless to pale yellow viscous oil (which may solidify upon prolonged standing in freezer).

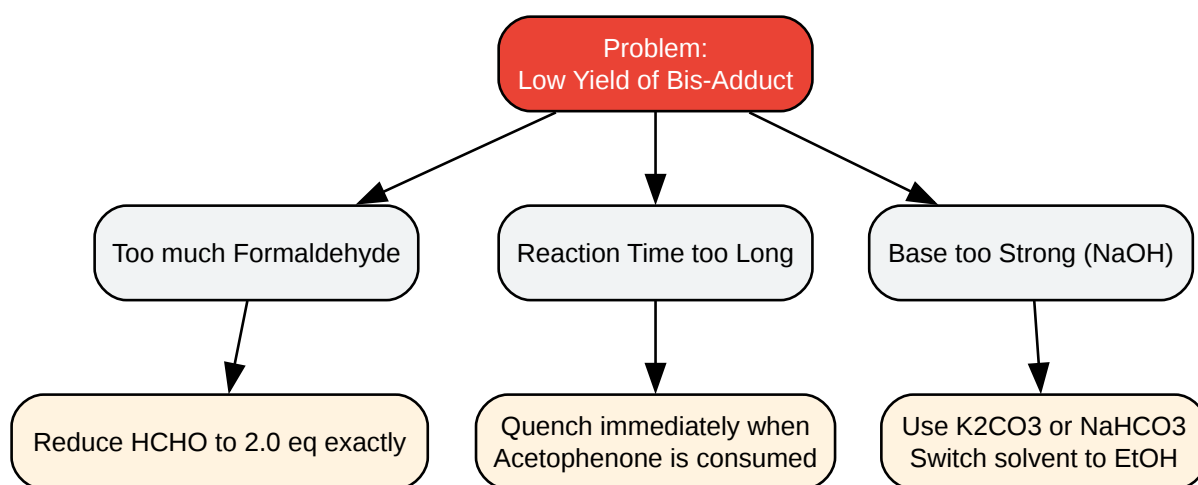
Characterization Data (Expected)

Technique	Signal / Peak	Assignment
^1H NMR (400 MHz, CDCl_3)	7.9 - 7.4 (m, 5H)	Aromatic Protons (Phenyl ring)
	4.1 - 3.9 (m, 1H)	Methine proton (
	-CH)	
	3.9 - 3.7 (m, 4H)	Methylene protons (-CH ₂ OH)
	3.0 - 2.5 (br s, 2H)	Hydroxyl protons (-OH)
IR Spectroscopy	3400 cm^{-1} (Broad)	O-H Stretch
	1675 cm^{-1} (Strong)	C=O Stretch (Aromatic Ketone)
Mass Spectrometry	m/z 194.23 [M ⁺]	Molecular Ion (C ₁₁ H ₁₄ O ₃)

Troubleshooting & Optimization

Controlling the Degree of Substitution

The primary failure mode is "over-alkylation" to the tris-hydroxymethyl product.



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Figure 2: Troubleshooting logic for yield optimization.

Safety Considerations

- Formaldehyde: Carcinogen and sensitizer. Perform all weighing and reactions in a certified fume hood.
- Exotherm: The aldol reaction can be exothermic. Add acetophenone slowly.

References

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- McLaughlin, M., et al. (2012).[6] Synthesis of
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